

# Application Notes and Protocols: 2,6-dihydroxy-3,4-dimethylpyridine in Research

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## Compound of Interest

Compound Name: 2,6-Dihydroxy-3,4-dimethylpyridine

Cat. No.: B1313085

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A comprehensive search for the application of **2,6-dihydroxy-3,4-dimethylpyridine** in proteomics research did not yield any specific results. The available information primarily details its chemical synthesis, physical properties, and its established use in the cosmetics industry as a hair dye precursor.

While no direct applications in proteomics have been documented in the provided search results, this section outlines the known characteristics of **2,6-dihydroxy-3,4-dimethylpyridine** to inform potential future research avenues.

## Chemical and Physical Properties

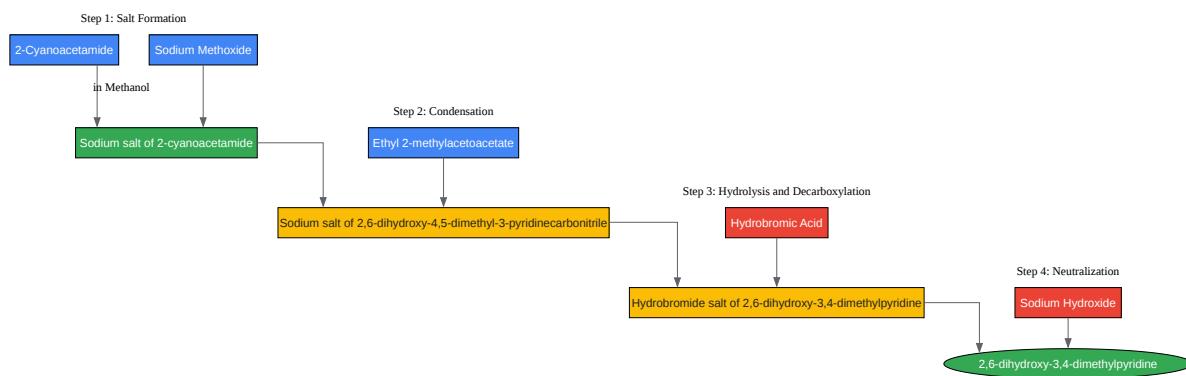
**2,6-dihydroxy-3,4-dimethylpyridine** is a heterocyclic compound with the molecular formula C7H9NO2 and a molecular weight of 139.15 g/mol .<sup>[1]</sup> It exists as a light yellow to beige amorphous powder.<sup>[2]</sup> The compound is known to exist in two tautomeric forms.<sup>[2]</sup>

Property	Value	Reference
Molecular Formula	C7H9NO2	<a href="#">[1]</a>
Molecular Weight	139.15 g/mol	<a href="#">[1]</a>
Physical Form	Light yellow to beige amorphous powder	<a href="#">[2]</a>
CAS Number	84540-47-6	<a href="#">[1]</a>
Log Pow	2.44 (calculated)	<a href="#">[2]</a>
Melting Point	185-191°C	<a href="#">[2]</a>

## Synthesis

A commercially viable process for producing **2,6-dihydroxy-3,4-dimethylpyridine** has been described.[\[3\]](#) The synthesis involves the reaction of 2-cyanoacetamide with sodium methoxide, followed by condensation with ethyl 2-methylacetoacetate in methanol.[\[3\]](#) The resulting sodium salt is then hydrolyzed and decarboxylated to yield the final product.[\[3\]](#) This process is noted to be safer, faster, and more economical than previous methods.[\[3\]](#)

A general workflow for the synthesis is outlined below:

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Caption: Synthesis of **2,6-dihydroxy-3,4-dimethylpyridine**.

## Primary Application: Hair Dyes

The primary documented use of **2,6-dihydroxy-3,4-dimethylpyridine** is as a precursor in oxidative hair dye formulations.<sup>[2][4]</sup> In this application, it reacts with primary intermediates in the presence of an oxidizing agent, such as hydrogen peroxide, to form the final hair color.<sup>[2]</sup> The maximum recommended concentration for use on the scalp is 1.0%.<sup>[2]</sup>

## Potential Considerations for Future Research

While no direct evidence supports its use in proteomics, the chemical structure of **2,6-dihydroxy-3,4-dimethylpyridine**, a substituted pyridine, might warrant investigation into potential biological activities. Pyridine derivatives are known to exhibit a wide range of biological functions. Future research could explore:

- Interaction with Proteins: Investigating whether this compound or its derivatives can interact with specific proteins, which could be a starting point for applications in chemical proteomics. [\[5\]](#)
- Cellular Effects: Assessing the compound's effects on cell cultures to identify any impact on protein expression or signaling pathways, which could then be analyzed using proteomic techniques. [\[6\]](#)

It is important to note that any new research into the biological effects of this compound should be preceded by thorough toxicological assessments. [\[2\]](#)

## Conclusion

Currently, there are no established protocols or application notes for the use of **2,6-dihydroxy-3,4-dimethylpyridine** in proteomics research. Its known application is confined to the cosmetics industry. The information provided here serves as a summary of its known properties and synthesis, which may be of value to researchers considering novel applications for this compound.

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## References

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